

4,6-dichloro-2-(methylthio)pyrimidine chemical properties

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Compound of Interest

Compound Name: 4,6-Dichloro-2-(methylthio)pyrimidine

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An In-depth Technical Guide to the Chemical Properties of **4,6-dichloro-2-(methylthio)pyrimidine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4,6-dichloro-2-(methylthio)pyrimidine is a versatile heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. Its trifunctional nature, possessing two reactive chlorine atoms and a methylthio group on a pyrimidine core, makes it a valuable building block for the synthesis of a wide range of more complex molecules, including potential therapeutic agents. This technical guide provides a comprehensive overview of the core chemical properties of **4,6-dichloro-2-(methylthio)pyrimidine**, including its physicochemical characteristics, spectral data, reactivity, and established synthetic protocols.

Chemical and Physical Properties

4,6-dichloro-2-(methylthio)pyrimidine is a white to off-white crystalline solid at room temperature.^{[1][2][3]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂ S	[1] [3] [4] [5] [6]
Molecular Weight	195.07 g/mol	[3] [4] [5] [6] [7]
Appearance	Off-white to Light yellow powder or crystals	[1] [2] [3]
Melting Point	38 - 42 °C (100.4 - 107.6 °F)	[1] [2] [7] [8] [9]
Boiling Point	135 - 136 °C at 14 mmHg	[1] [2] [7] [8] [9]
Flash Point	> 112 °C (> 233.6 °F)	[1] [2] [5]
Purity	>98.0% (GC)	[3]
CAS Number	6299-25-8	[1] [3] [4] [5] [6] [7] [8] [9]

Spectral Data

Detailed spectral information is crucial for the identification and characterization of **4,6-dichloro-2-(methylthio)pyrimidine**.

Spectroscopy	Details
¹ H NMR	Data available from Aldrich Chemical Company, Inc. [4]
¹³ C NMR	Data available from Aldrich Chemical Company, Inc. [4]
Mass Spectrometry	Electron ionization mass spectrum data is available. [6]
Infrared (IR) Spectroscopy	FTIR (capillary cell: melt) and ATR-IR spectra are available. [4]

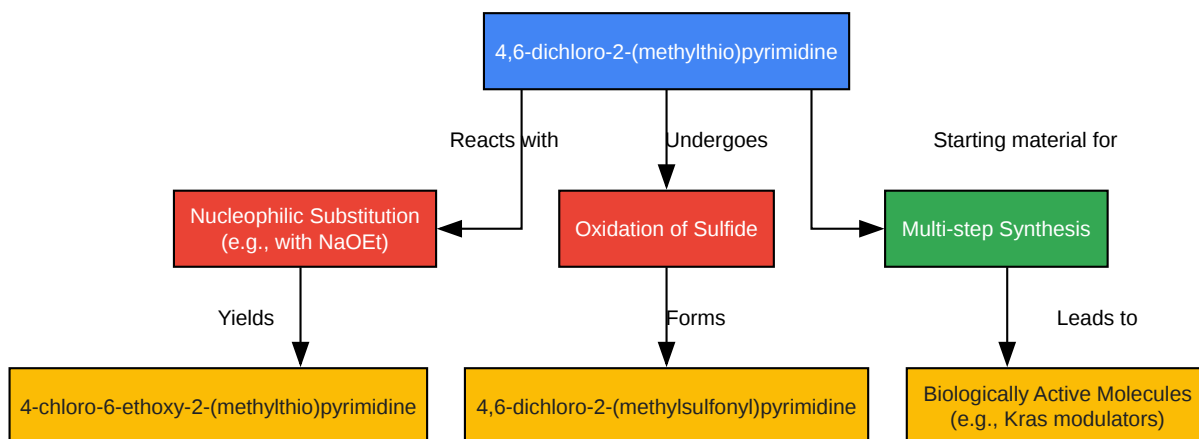
Reactivity and Synthetic Applications

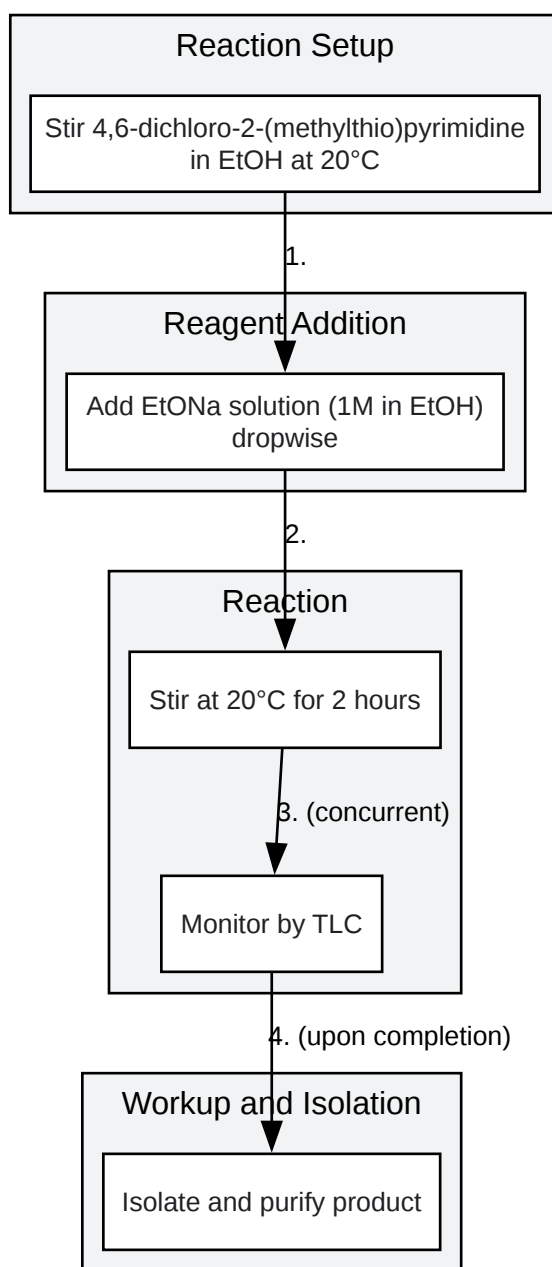
4,6-dichloro-2-(methylthio)pyrimidine serves as a key intermediate in the synthesis of various pyrimidine derivatives. The two chlorine atoms at the 4 and 6 positions are susceptible to nucleophilic substitution, while the methylthio group at the 2 position can be oxidized to a sulfone, which is also a good leaving group.

A notable reaction is the regioselective displacement of one chlorine atom. For instance, reaction with sodium ethoxide in ethanol at room temperature exclusively yields 4-chloro-6-ethoxy-2-(methylthio)pyrimidine.^[10] This selective reactivity allows for the sequential introduction of different functional groups.

The compound is also a precursor for more complex heterocyclic systems. For example, it can be used to synthesize 4,5,6-trichloropyrimidine-2-carbonitrile through a multi-step process involving nucleophilic displacement of the chlorine atoms, oxidation of the methylthio group, cyanation, and subsequent chlorination.^[11]

Furthermore, it has been utilized in the synthesis of Kras modulators, highlighting its potential in cancer research.^[12]





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